

3-Hydroxypentanedinitrile molecular structure and formula

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Compound of Interest

Compound Name: 3-Hydroxypentanedinitrile

Cat. No.: B1195648

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An In-depth Technical Guide to 3-Hydroxypentanedinitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **3-Hydroxypentanedinitrile**. The information is intended to support research, development, and drug discovery activities.

Molecular Structure and Chemical Formula

3-Hydroxypentanedinitrile, also known by its systematic IUPAC name **3-hydroxypentanedinitrile**, is an organic compound featuring a five-carbon backbone with two nitrile functional groups and a hydroxyl group. Its chemical structure and key identifiers are detailed below.

Chemical Structure:

Molecular Formula: $C_5H_6N_2O$ ^[1]^[2]

Synonyms:

- 3-Hydroxyglutaronitrile^[1]

- 1,3-Dicyano-2-propanol[2]
- Pentanedinitrile, 3-hydroxy-

Physicochemical and Spectroscopic Data

Quantitative data for **3-Hydroxypentanedinitrile** is summarized in the following tables. While experimental spectroscopic data is not readily available in public databases, expected spectral characteristics are provided based on the known molecular structure.

Table 1: Physicochemical Properties of **3-Hydroxypentanedinitrile**

| Property | Value | Reference |
|--|---------------------------------|-----------|
| CAS Number | 13880-89-2 | [1] |
| Molecular Weight | 110.116 g/mol | [1] |
| Appearance | Colorless to amber clear liquid | |
| Boiling Point | 203 °C at 11 mmHg | [1] |
| Density | 1.14 g/cm ³ | [1] |
| Refractive Index (n _D ²³) | 1.466 | [1] |
| Flash Point | 203.5 °C | [1] |
| Vapor Pressure | 1.53E-08 mmHg at 25 °C | [1] |
| LogP | 0.17466 | [1] |
| Topological Polar Surface Area | 67.81 Å ² | [1] |

Table 2: Predicted Spectroscopic Data for **3-Hydroxypentanedinitrile**

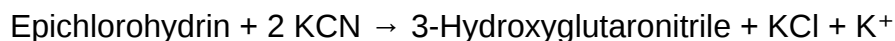
| Spectroscopy | Feature | Expected Chemical Shift / Wavenumber |
|---------------------|---|---|
| ¹ H NMR | -CH(OH)- | ~4.0 ppm (multiplet) |
| | -CH ₂ CN | ~2.7 ppm (doublet of doublets) |
| | -OH | Broad singlet, variable (2-5 ppm) |
| ¹³ C NMR | -CN | 117-120 ppm |
| | -CH(OH)- | 60-70 ppm |
| | -CH ₂ CN | 20-30 ppm |
| IR Spectroscopy | O-H stretch | 3200-3600 cm ⁻¹ (broad) |
| | C-H stretch | 2850-3000 cm ⁻¹ |
| | C≡N stretch | 2240-2260 cm ⁻¹ (sharp, medium-strong) |
| | C-O stretch | 1000-1250 cm ⁻¹ |
| Mass Spectrometry | Molecular Ion (M ⁺) | m/z = 110 |
| Key Fragments | Loss of H ₂ O (m/z = 92), Loss of CN (m/z = 84), Loss of CH ₂ CN (m/z = 70) | |

Experimental Protocols

Synthesis of 3-Hydroxyglutaronitrile

A well-established method for the synthesis of 3-hydroxyglutaronitrile is documented in Organic Syntheses.[3] The procedure involves the reaction of epichlorohydrin with potassium cyanide.

Reaction Scheme:



Detailed Methodology:

- **Preparation of Reagents:** A solution of potassium cyanide (KCN) is prepared in water.
- **Reaction Setup:** The KCN solution is placed in a three-necked flask equipped with a mechanical stirrer, a thermometer, and a dropping funnel. The flask is cooled in an ice bath.
- **Addition of Epichlorohydrin:** Epichlorohydrin is added dropwise to the stirred KCN solution while maintaining the temperature between 5-10 °C.
- **Reaction:** The mixture is stirred for several hours at a controlled temperature.
- **Work-up:** The reaction mixture is extracted with an organic solvent, such as ethyl acetate.
- **Purification:** The organic extracts are dried and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation.

A patent also describes a process for preparing 3-hydroxyglutaronitrile from allyl cyanide epoxide.[\[3\]](#)

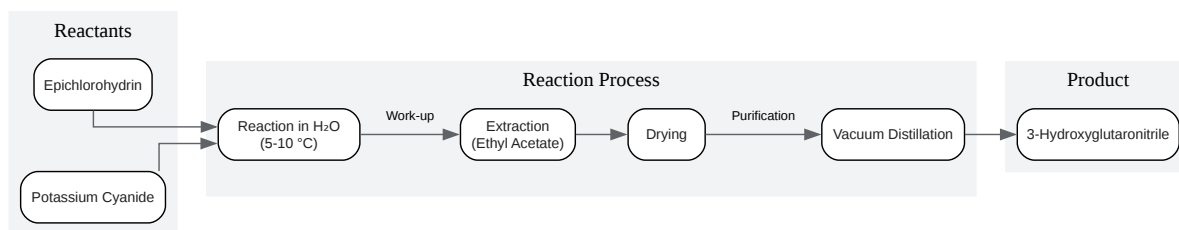
Applications in Research and Development

3-Hydroxypentanedinitrile is a valuable intermediate in organic synthesis with applications in the production of:

- **Pharmaceuticals:** It serves as a precursor for various pharmaceutically active compounds. A notable application is in the synthesis of a key intermediate for Atorvastatin (Lipitor) through a nitrilase-catalyzed desymmetrization.
- **Monomers:** It can be used in the synthesis of monomers for the production of high-strength fibers.[\[3\]](#)
- **Hair Coloring Agents:** It is a precursor for diamines used in hair coloring formulations.[\[3\]](#)
- **Heterocyclic Compounds:** It can be converted to other useful chemical entities, such as 2-amino-6-bromopyridine.

Mandatory Visualizations

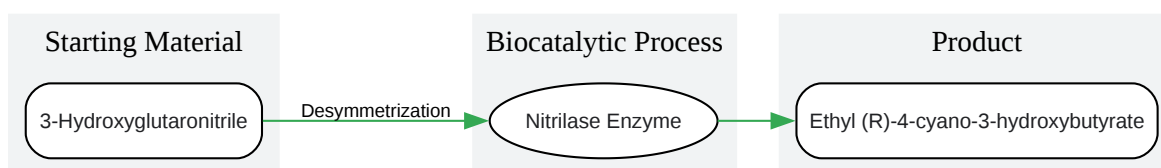
Synthesis Workflow of 3-Hydroxyglutaronitrile



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Caption: Synthesis workflow for 3-Hydroxyglutaronitrile.

Biocatalytic Conversion to Statin Intermediate



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Caption: Biocatalytic conversion to a statin intermediate.

Safety and Handling

3-Hydroxypentanedinitrile is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area.

- Hazard Statements: Toxic if swallowed, in contact with skin, or if inhaled.
- Precautionary Measures: Avoid breathing fumes, mist, or vapors. Do not eat, drink, or smoke when using this product. Wear protective gloves, protective clothing, and eye/face protection.

In case of exposure, seek immediate medical attention. Store in a well-ventilated place and keep the container tightly closed.

Dispose of contents and container to an approved waste disposal plant.

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References

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